

# A Comprehensive Technical Guide to the Physical Properties of Diglycidyl 1,2-cyclohexanedicarboxylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	<i>Diglycidyl 1,2-cyclohexanedicarboxylate</i>
Cat. No.:	B1198411

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## Introduction

**Diglycidyl 1,2-cyclohexanedicarboxylate** is a cycloaliphatic epoxy resin characterized by a saturated cyclohexane ring. This structure imparts notable properties such as excellent weather resistance, good electrical insulation, and rapid curing characteristics, making it a valuable component in the formulation of advanced materials.<sup>[1]</sup> Its low viscosity and high crosslinking density upon curing contribute to its utility in various industrial applications, including insulating materials, coatings, and composites.<sup>[2][3]</sup> This technical guide provides an in-depth overview of the core physical properties of **Diglycidyl 1,2-cyclohexanedicarboxylate**, details the experimental protocols for their determination, and illustrates its synthesis and curing mechanisms.

## Core Physical and Chemical Properties

The physical and chemical characteristics of **Diglycidyl 1,2-cyclohexanedicarboxylate** are summarized in the table below, providing a consolidated reference for its key properties.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>20</sub> O <sub>6</sub>	[4]
Molecular Weight	284.3 g/mol	[4]
Appearance	Colorless to light yellow, clear viscous liquid	[4][5][6][7]
Boiling Point	200-205 °C at 2 mmHg	[4][5][8][9]
Density	1.22 g/mL at 25 °C	[4][8][9]
Refractive Index	n <sub>20/D</sub> 1.487 (lit.)	[4][8][9]
Solubility in Water	< 1 mg/mL at 16 °C	[5][7]
Viscosity	300-1200 mPa·s at 25 °C	[10]
Flash Point	> 230 °F (> 110 °C)	[4][8]
Vapor Pressure	0 mmHg at 25 °C	[4]

## Experimental Protocols

The determination of the physical properties of **Diglycidyl 1,2-cyclohexanedicarboxylate** requires standardized experimental procedures to ensure accuracy and reproducibility. The following sections detail the methodologies for measuring the key properties listed above.

### Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the Thiele tube method is a common and effective technique.

Procedure:

- A small amount of the liquid sample (less than 1 mL) is placed in a small test tube (Durham tube).
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.

- The test tube assembly is attached to a thermometer.
- The entire setup is immersed in a Thiele tube containing a high-boiling point liquid, such as mineral oil.
- The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and exit as a stream of bubbles.
- Heating is continued until a continuous and vigorous stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is recorded as the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.

## Density Measurement

The density of a viscous liquid can be determined using a pycnometer or by a method involving dilution to mitigate the effects of entrapped air.

Procedure (Dilution Method):

- Accurately weigh a sample of the viscous material (**Diglycidyl 1,2-cyclohexanedicarboxylate**).
- Select a suitable diluent in which the material is soluble and that has a known density.
- Mix the weighed sample with a known volume of the diluent until a homogeneous, air-free solution is obtained.
- Use a standard weight-per-gallon cup or a pycnometer to measure the density of the mixture.
- The density of the original viscous material can then be calculated based on the weights and volumes of the sample, diluent, and the final mixture.

## Refractive Index Measurement (Abbe Refractometer)

The refractive index is a measure of how light propagates through a substance and is a characteristic property. The Abbé refractometer is a common instrument for this measurement.

Procedure:

- Ensure the prisms of the Abbé refractometer are clean and dry.
- Calibrate the instrument using a standard sample with a known refractive index, such as distilled water.
- Place a few drops of the **Diglycidyl 1,2-cyclohexanedicarboxylate** sample onto the surface of the measuring prism.
- Close the prisms to spread the liquid into a thin, uniform layer.
- While looking through the eyepiece, adjust the control knob to bring the boundary line between the light and dark fields into sharp focus at the intersection of the crosshairs.
- If necessary, adjust the compensator to eliminate any color fringes.
- Read the refractive index value directly from the instrument's scale.

## Solubility Determination

The solubility of an organic compound in water provides insight into its polarity.

Procedure:

- In a small test tube, add approximately 10 mg of the solid or 2-3 drops of the liquid sample.
- Add about 1 mL of distilled water to the test tube.
- Vigorously shake the test tube for a short period.
- Observe whether the sample dissolves completely, partially, or not at all to determine its solubility. For quantitative measurement, the concentration of the saturated solution can be determined.

## Viscosity Measurement (Brookfield Viscometer)

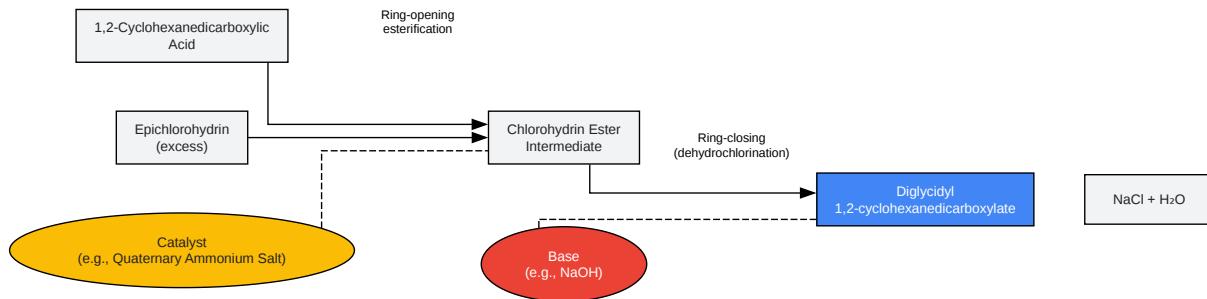
A Brookfield viscometer measures the torque required to rotate a spindle in a fluid, which is proportional to the fluid's viscosity.

Procedure:

- Select an appropriate spindle and rotational speed based on the expected viscosity of the sample.
- Attach the spindle to the viscometer.
- Place the **Diglycidyl 1,2-cyclohexanedicarboxylate** sample in a suitable container and immerse the spindle into the liquid up to the marked level.
- Level the viscometer and start the motor.
- Allow the reading to stabilize and then record the torque value from the display.
- The viscosity in centipoise (cP) or milliPascal-seconds (mPa·s) is calculated by multiplying the dial reading by a factor corresponding to the spindle and speed used.

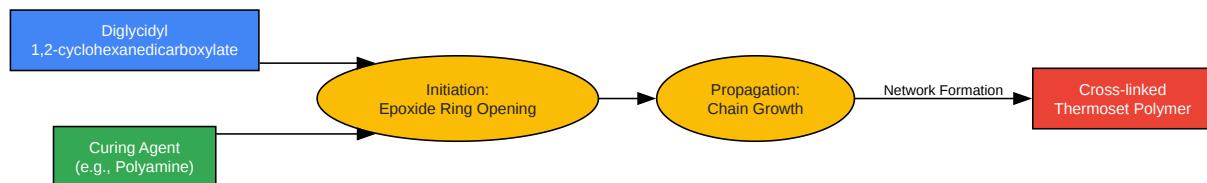
## Chemical Synthesis and Reaction Mechanisms

**Diglycidyl 1,2-cyclohexanedicarboxylate** is typically synthesized through the reaction of 1,2-cyclohexanedicarboxylic acid with epichlorohydrin. This process involves an initial ring-opening and esterification followed by a ring-closing reaction.

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### Synthesis of Diglycidyl 1,2-cyclohexanedicarboxylate.

The primary application of **Diglycidyl 1,2-cyclohexanedicarboxylate** is in the formation of cross-linked polymer networks, commonly known as epoxy resins. The curing process typically involves a reaction with a curing agent, such as a polyamine or an acid anhydride. The epoxide rings of the **Diglycidyl 1,2-cyclohexanedicarboxylate** open and react with the functional groups of the curing agent to form a rigid, three-dimensional network.

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### Epoxy Resin Curing Mechanism.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Diglycidyl 1,2-cyclohexanedicarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1198411#physical-properties-of-diglycidyl-1-2-cyclohexanedicarboxylate>]

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